

Personal protective equipment for handling 1,5-Hexadiyne

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Compound of Interest

Compound Name: 1,5-Hexadiyne

Cat. No.: B1215225

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Essential Safety and Handling Guide for 1,5-Hexadiyne

This document provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,5-Hexadiyne** (CAS RN: 628-16-0). Adherence to these guidelines is essential to mitigate the significant risks associated with this highly flammable and hazardous compound.

Hazard Identification and Quantitative Data

1,5-Hexadiyne is a highly flammable, toxic, and unstable liquid that requires careful handling in a controlled laboratory environment.^[1] It is classified as a highly flammable liquid and vapor (H225) and may be fatal if swallowed and enters airways (H304). The substance is known to cause skin and serious eye irritation. Due to its instability, it is prone to polymerization, spontaneous combustion, and explosion.^[1]

Property	Value	Source
Molecular Formula	C ₆ H ₆	[2]
Molecular Weight	78.11 g/mol	[2]
Appearance	Colorless to Yellow Liquid	[3]
Boiling Point	86 °C	[1]
Flash Point	-11 °C	
Specific Gravity	0.80 (at 20°C)	
Storage Temperature	0-10°C (Refrigerated)	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **1,5-Hexadiyne** to prevent exposure through inhalation, skin, or eye contact.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[4] A face shield should be worn over goggles, especially when there is a risk of splashing or explosion.[5]
Skin	Chemical-Resistant Gloves & Protective Clothing	Wear fire/flammable resistant and impervious clothing.[4] Use chemically impermeable gloves; consult manufacturer's compatibility charts to select the appropriate glove material for alkynes.[4][5][6]
Respiratory	Full-Face Respirator	A full-face respirator is necessary if exposure limits are exceeded or if irritation occurs.[4] All work must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][7]
Footwear	Closed-Toe Shoes	Shoes must fully cover the feet.[5]

Operational Plan: Step-by-Step Handling Protocol

Engineering Controls and Preparation

- Ventilation: Always handle **1,5-Hexadiyne** in a well-ventilated area or inside a certified chemical fume hood to prevent vapor accumulation.[7]

- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, hot surfaces, and static electricity.[7][8] Smoking is strictly prohibited in the handling area.
- Equipment: Use only non-sparking tools and explosion-proof electrical and ventilating equipment.[7][8]
- Grounding: Ensure that all containers and receiving equipment are properly grounded and bonded to prevent static discharge.[3][7][8]
- Safety Equipment: An emergency eye wash fountain and safety shower must be immediately accessible in the work area.[7]

Safe Handling Procedure

- Avoid Contact: Prevent all contact with eyes and skin.[7] Do not breathe vapors or mist.[7]
- Dispensing: When transferring the liquid, do so carefully to minimize splashing or the generation of aerosols.
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[7] Contaminated clothing should be removed immediately and washed before reuse.[7]

Storage

- Container: Keep the container tightly closed when not in use.[3][7]
- Location: Store in a cool, dry, and well-ventilated area away from heat and ignition sources. [3][7] The recommended storage condition is under refrigeration (0-10°C).
- Incompatibilities: Store away from incompatible materials, particularly oxidizing agents.[7]

Emergency and Disposal Plan

Accidental Release Measures

- Immediate Action: In case of a spill, immediately evacuate personnel from the area and eliminate all ignition sources.[7][8]

- Containment: Prevent the spill from entering sewers or public waterways.[7]
- Cleanup: Use an inert, absorbent material to clean up the spill. Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[7][8]

First-Aid Measures

- Inhalation: Move the affected person to fresh air. If they feel unwell, seek immediate medical advice.[7][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[7][8] Remove contaminated clothing.[7]
- Eye Contact: Flush eyes immediately with water for at least 15 minutes, removing contact lenses if present.[7][8] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[3][8] Call a poison control center or doctor immediately for treatment advice.[3]

Fire-Fighting

- Extinguishing Media: Use water spray, foam, dry chemical, or carbon dioxide to extinguish a fire.[7]
- Hazards: The substance is highly flammable and vapors can form explosive mixtures with air.[7][8] Containers may explode if heated.[8]
- Protective Gear: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[8]

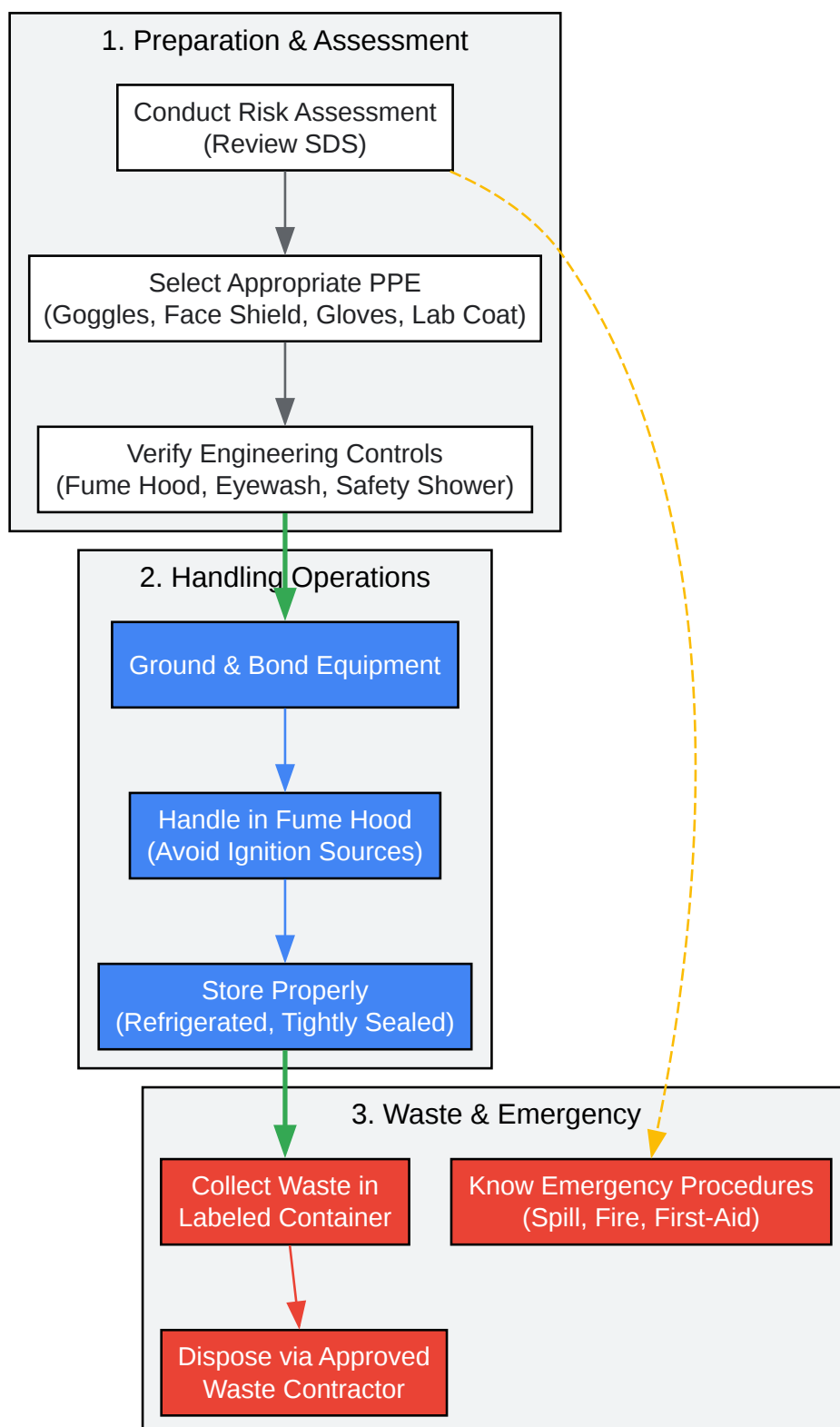
Disposal Plan

- Waste Collection: Collect waste **1,5-Hexadiyne** and contaminated materials in a designated, chemically compatible, and properly labeled hazardous waste container.[9]
- Disposal Method: Disposal must be carried out by a licensed waste disposal facility, typically via incineration.[7]

- Regulations: All disposal activities must be in strict accordance with local, state, and federal regulations.^[7] Do not dispose of into the environment.

Safety Workflow Visualization

The following diagram illustrates the essential workflow for the safe handling of **1,5-Hexadiyne**, from initial planning to final disposal.



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Caption: Workflow for Safe Handling of **1,5-Hexadiyne**.

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